

# Technical Support Center: Drying of 1,1,2-Trichlorotrifluoroethane

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## Compound of Interest

Compound Name: 1,1,2-Trichlorotrifluoroethane

Cat. No.: B165192

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively removing water content from **1,1,2-Trichlorotrifluoroethane** (Freon 113) solvent.

## Troubleshooting Guides

**Q:** My experiment is failing due to moisture contamination, and I suspect the **1,1,2-Trichlorotrifluoroethane** is the source. How can I confirm this?

**A:** The most accurate method to determine the water content in your solvent is through Karl Fischer titration.<sup>[1]</sup> This technique can precisely quantify trace amounts of water. If you do not have access to a Karl Fischer titrator, you can try a simpler, albeit less quantitative, test. Add a small amount of a water-sensitive indicator, such as cobalt(II) chloride, to a sample of the solvent. A color change (from blue to pink) will indicate the presence of water. However, for most applications in research and drug development, the quantitative data from a Karl Fischer titration is recommended.

**Q:** I've added molecular sieves to my **1,1,2-Trichlorotrifluoroethane**, but the solvent is still not dry. What could be the problem?

**A:** Several factors could be contributing to this issue:

- **Inactive Molecular Sieves:** Molecular sieves must be activated before use to remove any pre-adsorbed water.<sup>[2][3]</sup> If you used them directly from a new bottle, they are likely not fully

active.

- **Incorrect Molecular Sieve Type:** For drying **1,1,2-Trichlorotrifluoroethane**, 3A or 4A molecular sieves are generally suitable.[4][5] 3A sieves are often preferred as their pore size is ideal for adsorbing water while excluding most solvent molecules.[5][6][7]
- **Insufficient Quantity of Sieves:** The amount of molecular sieves used should be adequate to adsorb the total amount of water present in the solvent. A common starting point is 5-10% (w/v) of sieves to solvent.
- **Inadequate Contact Time:** The drying process is not instantaneous. It can take several hours to days to achieve a very low water content, depending on the initial water concentration and the desired level of dryness.[8]
- **Contamination from the Atmosphere:** If the solvent container is not properly sealed, moisture from the air can re-contaminate the solvent. Ensure you are using a container with a tight-fitting cap, preferably with a PTFE liner.

Q: I'm concerned about the chemical compatibility of desiccants with **1,1,2-Trichlorotrifluoroethane**. Are there any I should avoid?

A: **1,1,2-Trichlorotrifluoroethane** is a relatively inert solvent. However, it is incompatible with alkali metals, chemically active metals like magnesium, zinc, and aluminum, and strong acids.[9][10] Therefore, you should avoid using desiccants such as sodium metal, potassium, or calcium hydride, as these can react violently.[11][12] Molecular sieves are a safe and effective option as they are chemically inert and work by physically trapping water molecules.[13][14]

## Frequently Asked Questions (FAQs)

Q: What is the solubility of water in **1,1,2-Trichlorotrifluoroethane**?

A: The solubility of water in **1,1,2-Trichlorotrifluoroethane** is approximately 0.011% (110 ppm) at 25°C.[15]

Q: What is the most effective method for drying **1,1,2-Trichlorotrifluoroethane** to very low water levels?

A: For achieving ultra-dry solvent (sub-10 ppm water content), the use of activated 3A molecular sieves is highly recommended.[1][8] This method is efficient, safe, and does not require specialized equipment like a distillation setup.

Q: Can I regenerate and reuse my molecular sieves?

A: Yes, molecular sieves can be regenerated and reused multiple times, making them a cost-effective option.[1][4] Regeneration involves heating the sieves to drive off the adsorbed water.

Q: How do I properly activate or regenerate molecular sieves?

A: To activate or regenerate molecular sieves, heat them in a laboratory oven at a temperature between 200-300°C for at least 3-4 hours.[1][2][4] For best results, perform the heating under a vacuum or with a flow of dry, inert gas. After heating, allow the sieves to cool down in a desiccator to prevent re-adsorption of atmospheric moisture before use.[2]

Q: Is distillation a viable option for removing water from **1,1,2-Trichlorotrifluoroethane**?

A: While distillation can be used, it is generally more complex and less efficient for removing trace amounts of water from this solvent compared to using molecular sieves. **1,1,2-Trichlorotrifluoroethane** does not form a low-boiling azeotrope with water that would facilitate its removal by simple distillation. Azeotropic distillation with an entrainer is a possibility but is a more involved process.[16][17]

## Data Presentation

Drying Method	Desiccant/Technique	Typical Final Water Content (ppm)	Time Required	Safety Considerations
Adsorption	Activated 3A Molecular Sieves	< 10	24-72 hours	Generally safe and inert.
Adsorption	Activated 4A Molecular Sieves	< 20	24-72 hours	Generally safe and inert.
Adsorption	Anhydrous Calcium Sulfate (Drierite™)	50 - 100	12-24 hours	Generally safe.
Distillation	Simple Distillation	> 100	Several hours	Requires careful control of temperature.

## Experimental Protocols

### Protocol 1: Drying 1,1,2-Trichlorotrifluoroethane with Molecular Sieves

Objective: To reduce the water content of **1,1,2-Trichlorotrifluoroethane** to below 10 ppm using activated 3A molecular sieves.

Materials:

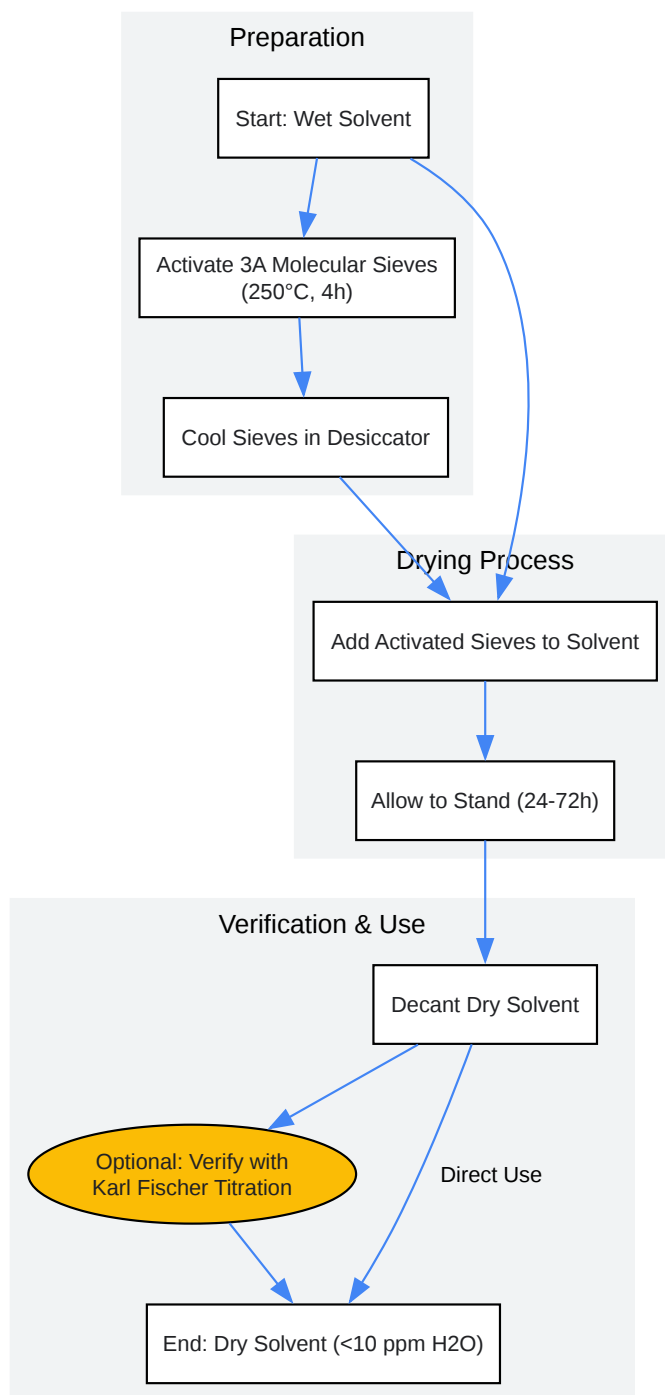
- **1,1,2-Trichlorotrifluoroethane** (to be dried)
- 3A Molecular Sieves (beads or pellets)
- Laboratory oven or vacuum oven
- Desiccator
- Clean, dry glass bottle with a PTFE-lined cap

Procedure:

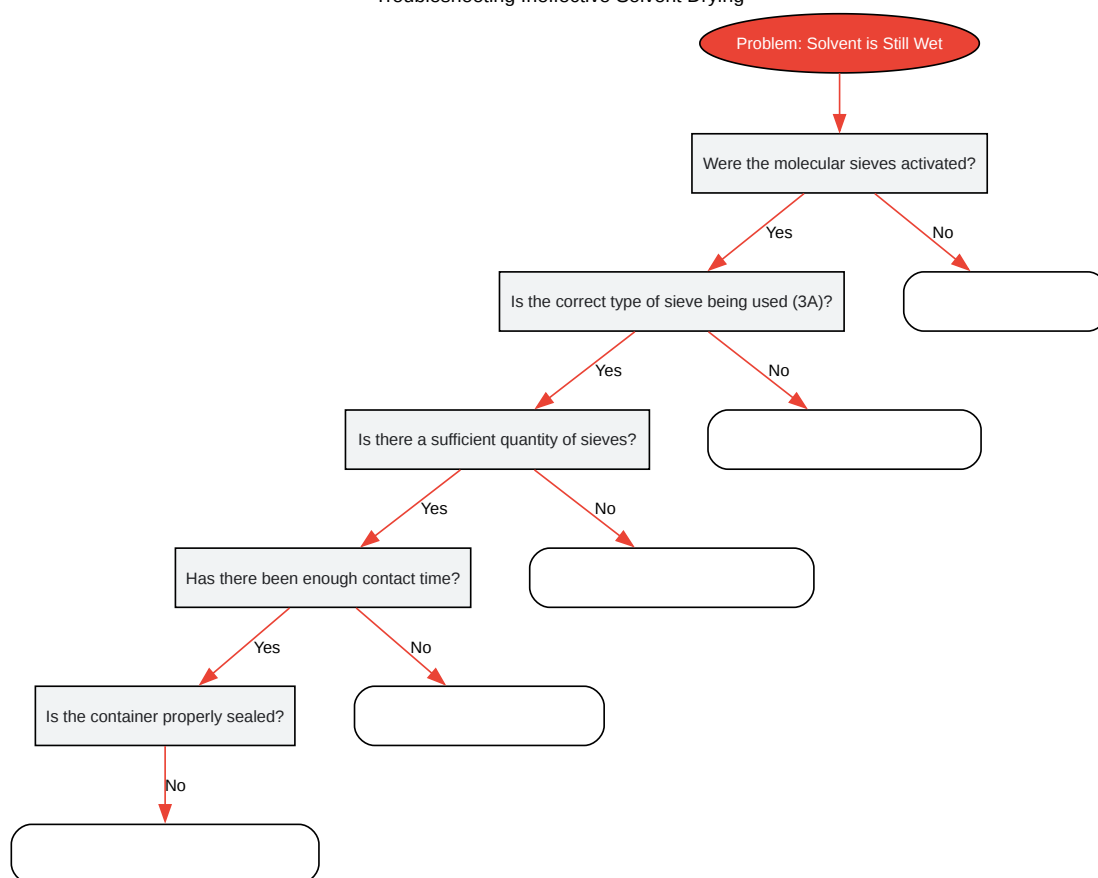
- Activation of Molecular Sieves:
  - Place the required amount of 3A molecular sieves in a clean, dry beaker or evaporating dish.
  - Heat the sieves in a laboratory oven at 250°C for at least 4 hours. For higher efficiency, use a vacuum oven.
  - After heating, transfer the hot sieves to a desiccator and allow them to cool to room temperature under a dry atmosphere.
- Drying the Solvent:
  - Add the activated and cooled molecular sieves to a clean, dry glass bottle. A general guideline is to use 50-100 grams of sieves per liter of solvent.
  - Carefully pour the **1,1,2-Trichlorotrifluoroethane** into the bottle containing the molecular sieves.
  - Tightly seal the bottle with the PTFE-lined cap.
  - Allow the solvent to stand over the molecular sieves for at least 24 hours. For optimal drying, a contact time of 48-72 hours is recommended.[\[8\]](#)
  - The dried solvent can be carefully decanted or drawn off with a syringe for use. Avoid disturbing the molecular sieve sediment.

## Mandatory Visualization

## Workflow for Drying 1,1,2-Trichlorotrifluoroethane

[Click to download full resolution via product page](#)Caption: Experimental workflow for drying **1,1,2-Trichlorotrifluoroethane**.

## Troubleshooting Ineffective Solvent Drying

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Caption: Logical troubleshooting for ineffective solvent drying.

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